

# Fundamental chemical properties of Methylphenylsilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methylphenylsilane**

Cat. No.: **B1236316**

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An In-depth Technical Guide to the Core Chemical Properties of **Methylphenylsilane**

## Introduction

**Methylphenylsilane** (CAS No. 766-08-5) is an organosilicon compound with the linear formula  $C_6H_5SiH_2(CH_3)$ .<sup>[1]</sup> It is a key intermediate in organosilicon chemistry, valued for the reactivity of its silicon-hydrogen (Si-H) bonds and the presence of both aliphatic (methyl) and aromatic (phenyl) substituents on the silicon atom.<sup>[2]</sup> This guide provides a comprehensive overview of its fundamental chemical and physical properties, experimental protocols, reactivity, and safety information, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**Methylphenylsilane** is a colorless liquid under standard conditions.<sup>[3]</sup> Its core properties are summarized in the tables below, providing a clear reference for laboratory and research applications.

## General Properties

Property	Value
CAS Number	766-08-5 <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>10</sub> Si <a href="#">[3]</a>
Linear Formula	C <sub>6</sub> H <sub>5</sub> SiH <sub>2</sub> (CH <sub>3</sub> ) <a href="#">[1]</a>
Molecular Weight	122.24 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
InChI Key	QRLBICHXRCOJDU-UHFFFAOYSA-N <a href="#">[1]</a> <a href="#">[2]</a>
Canonical SMILES	C[SiH2]C1=CC=CC=C1 <a href="#">[3]</a>

## Physical Properties

Property	Value
Appearance	Colorless liquid <a href="#">[3]</a>
Density	0.89 g/mL at 25 °C <a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	140-143 °C at 751 mmHg <a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	-107.8 °C <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.506 <a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Soluble in ethyl acetate, diethyl ether, and dichloromethane. <a href="#">[3]</a>

## Reactivity and Chemical Behavior

The chemical reactivity of **methylphenylsilane** is primarily centered around its silicon-hydrogen (Si-H) bond. This functional group is a key participant in a variety of significant reactions in organosilicon chemistry.[\[2\]](#)

- Hydrosilylation: The Si-H bond can add across unsaturated bonds, a fundamental process for constructing more complex silicon-containing molecules.[\[2\]](#)
- Reducing Agent: The compound can serve as a reducing agent for other organosilicon compounds.[\[2\]](#)

- Dehydrocoupling Polymerization: It can be employed as a secondary silane monomer in reactions like the iron-catalyzed dehydrocoupling with diols to produce linear poly(silylether) products.[2]
- Surface Functionalization: Derivatives of **methylphenylsilane** are used as silane coupling agents, acting as molecular bridges to enhance adhesion between inorganic surfaces and organic matrices.[2]

## Experimental Protocols

Detailed experimental procedures are crucial for the safe and effective use of **methylphenylsilane** and its derivatives. Below are summaries of relevant synthetic protocols.

### Synthesis of Poly(**methylphenylsilane**) (PMPS)

The synthesis of poly(**methylphenylsilane**), a well-studied polysilane with unique optical and electronic properties, is most commonly achieved through Wurtz coupling.[2] A specific method involves the low-temperature synthesis from dichloro**methylphenylsilane**.

- Reactants: Dichloro**methylphenylsilane**, [K+/K-] solution in THF.[6]
- Conditions: The reaction is carried out under homogeneous conditions at a low temperature of -65 to -75 °C.[6]
- Procedure: Dichloro**methylphenylsilane** is reacted with the [K+/K-] solution in THF.[6]
- Yield: This method can produce poly(**methylphenylsilane**) in a 35–45% yield.[6]

### General Grignard Reaction for Phenylsilane Derivatives

A common method for creating silicon-carbon bonds involves the Grignard reaction. For example, the synthesis of (chloromethyl)dimethylphenylsilane can be achieved via this route.

- Reactants: Phenylmagnesium bromide and a suitable chlorosilane, such as chloro(chloromethyl)dimethylsilane, in a solvent like ether or 1,4-dioxane.[2][7]
- Procedure: The Grignard reagent (e.g., phenylmagnesium bromide) is added dropwise to the chlorosilane solution, often cooled in an ice bath. The reaction is typically exothermic and

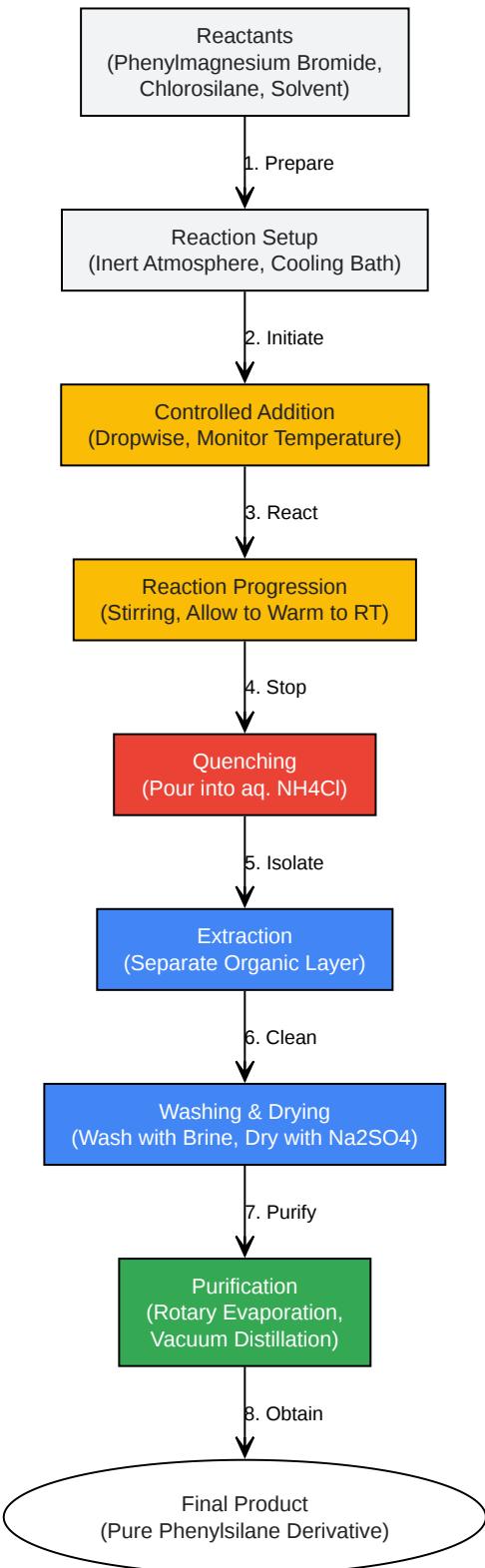
results in the formation of white salts.[\[7\]](#)

- Workup: After the reaction is complete, the mixture is poured into an ice-cold saturated aqueous ammonium chloride solution. The organic product is then extracted using a solvent like ethyl acetate, washed with brine, dried over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$ ), and concentrated.[\[7\]](#)
- Purification: The final product is purified by vacuum distillation.[\[7\]](#)

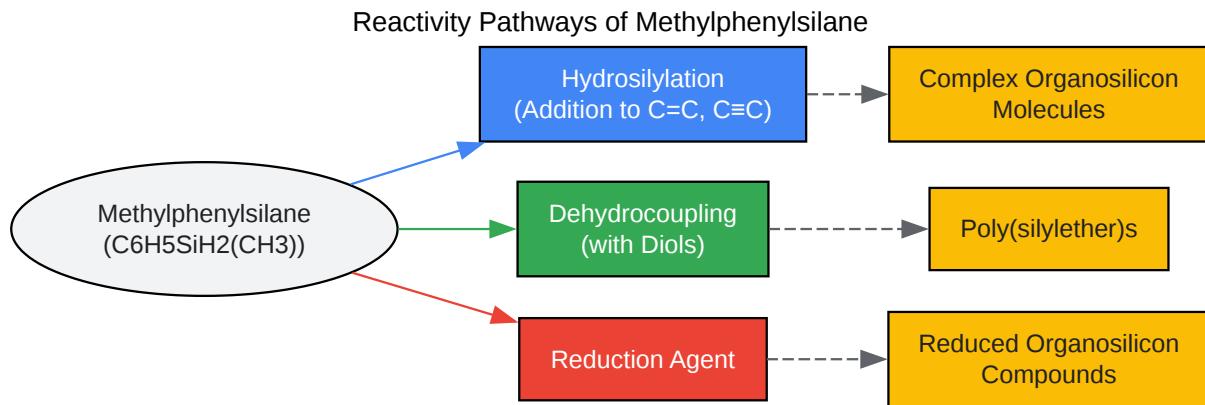
## Visualizing Chemical Processes

Diagrams are essential for illustrating workflows and relationships in chemical synthesis and analysis.

## Workflow for a Typical Grignard Synthesis of a Phenylsilane Derivative

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Caption: Workflow for a typical Grignard synthesis of a phenylsilane derivative.



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Caption: Key reactivity pathways originating from the Si-H bond in **methylphenylsilane**.

## Safety and Handling

Proper handling of **methylphenylsilane** and related compounds is essential for laboratory safety. The following tables summarize key safety information.

## Hazard Identification

Hazard Class	Description
Flammable Liquid	Flammable liquid and vapor (Category 3). <a href="#">[8]</a>
Skin Irritation	Causes skin irritation (Category 2). <a href="#">[8]</a>
Eye Irritation	Causes serious eye irritation (Category 2). <a href="#">[8]</a>
Respiratory Irritation	May cause respiratory irritation (STOT SE 3). <a href="#">[8]</a>

GHS Pictograms	Signal Word	Hazard Statements
GHS02 (Flame), GHS07 (Exclamation Mark)	Warning	H226: Flammable liquid and vapor. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

## Safe Handling and Storage

- Handling: Use in a well-ventilated area.[9] Avoid contact with skin, eyes, and clothing.[10] Keep away from heat, sparks, and open flames.[11] Ground and bond containers when transferring material.[10]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[9][11] The recommended storage temperature is between 10°C and 25°C.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (safety goggles and/or face shield).[8][11][12] If inhalation risk is high, use a suitable respirator.[9]
- Emergency Measures: Emergency eye wash fountains and safety showers should be readily available.[10][11] In case of skin contact, immediately wash the affected area with soap and water.[10]

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## References

1. Methylphenylsilane 98 766-08-5 [sigmaaldrich.com]
2. Methyl-phenyl-silane | Benchchem [benchchem.com]

- 3. Methylphenylsilane | 766-08-5 | FM179696 | Biosynth [biosynth.com]
- 4. Methyl(phenyl)silane | CAS#:766-08-5 | Chemsric [chemsrc.com]
- 5. METHYLPHENYLSILANE | 766-08-5 [chemicalbook.com]
- 6. Synthesis of poly(methylphenylsilane) using [K+/K-] solution in THF - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. メチルフェニルシラン 95% | Sigma-Aldrich [sigmaaldrich.com]
- 9. apps.mnc.umn.edu [apps.mnc.umn.edu]
- 10. gelest.com [gelest.com]
- 11. nj.gov [nj.gov]
- 12. echemi.com [echemi.com]
- To cite this document: BenchChem. [Fundamental chemical properties of Methylphenylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236316#fundamental-chemical-properties-of-methylphenylsilane]

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